

Comparative efficacy of Holmium-166 and Lutetium-177 in radionuclide therapy

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Compound of Interest

Compound Name: **Holmium-166**

Cat. No.: **B1195350**

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Experimental Protocols (Continued) Holmium-166 Radioembolization Workflow

The administration of ^{166}Ho microspheres for radioembolization is a multi-step process designed to ensure accurate delivery and dosimetry. A key feature of ^{166}Ho radioembolization is the use of a scout dose of ^{166}Ho microspheres, which has been shown to be more predictive of the therapeutic dose distribution than the traditionally used $^{99}\text{mTc-MAA}$.

1. Pre-treatment Planning:

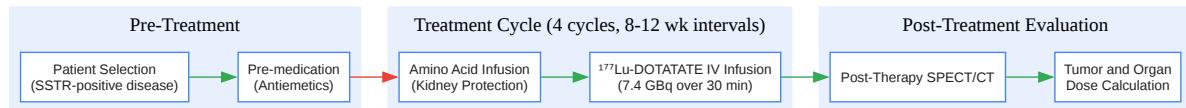
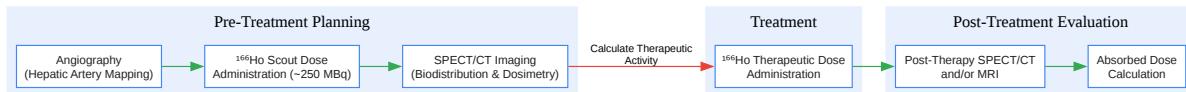
- Angiography: A visceral angiogram is performed to map the hepatic arterial anatomy.
- Scout Dose Administration: A low-activity scout dose (approximately 250 MBq) of ^{166}Ho microspheres is administered into the hepatic artery.
- SPECT/CT Imaging: Post-scout dose SPECT/CT is performed to assess the biodistribution of the microspheres, quantify the lung shunt fraction, and perform preliminary dosimetry.

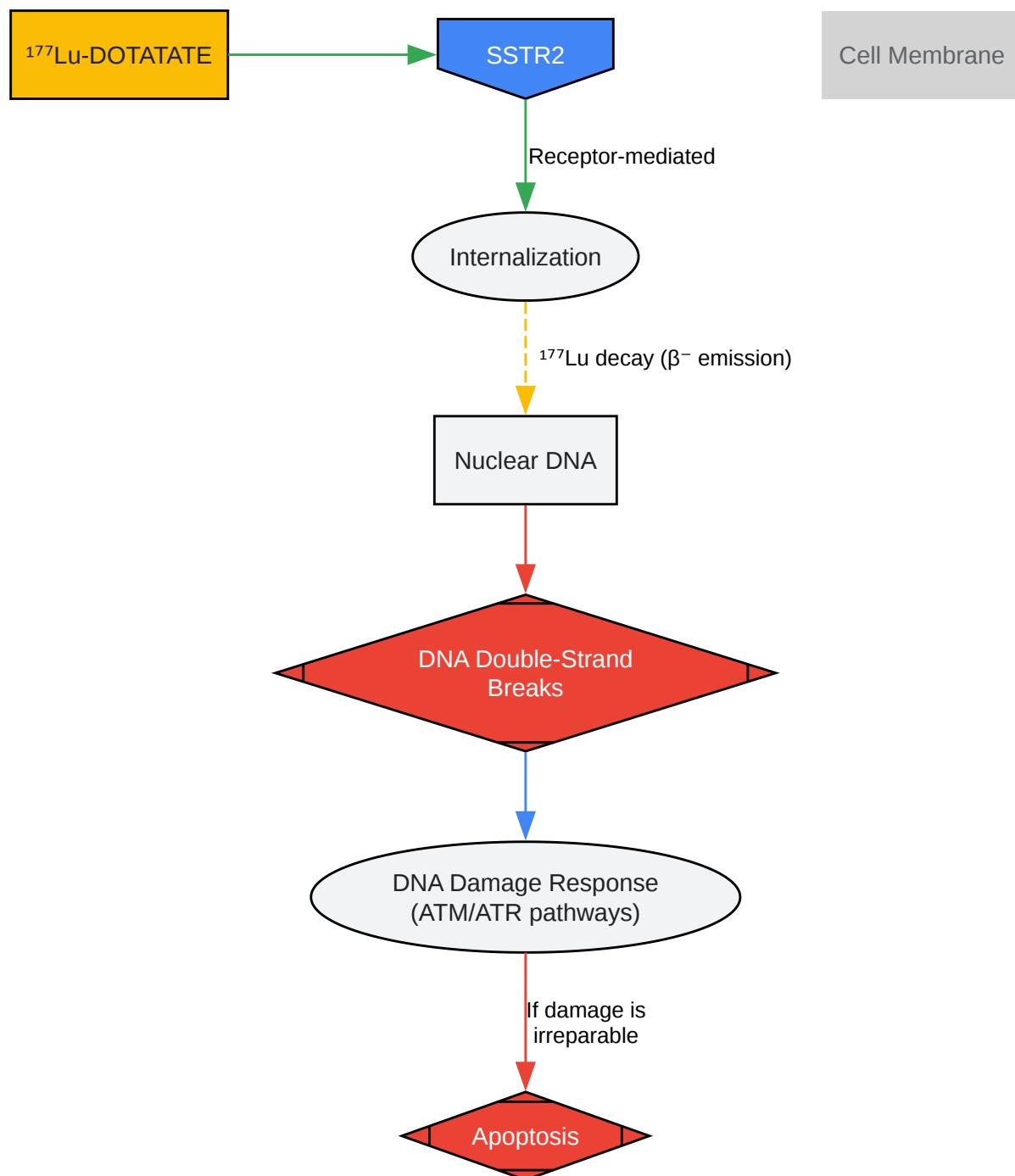
2. Therapeutic Dose Administration:

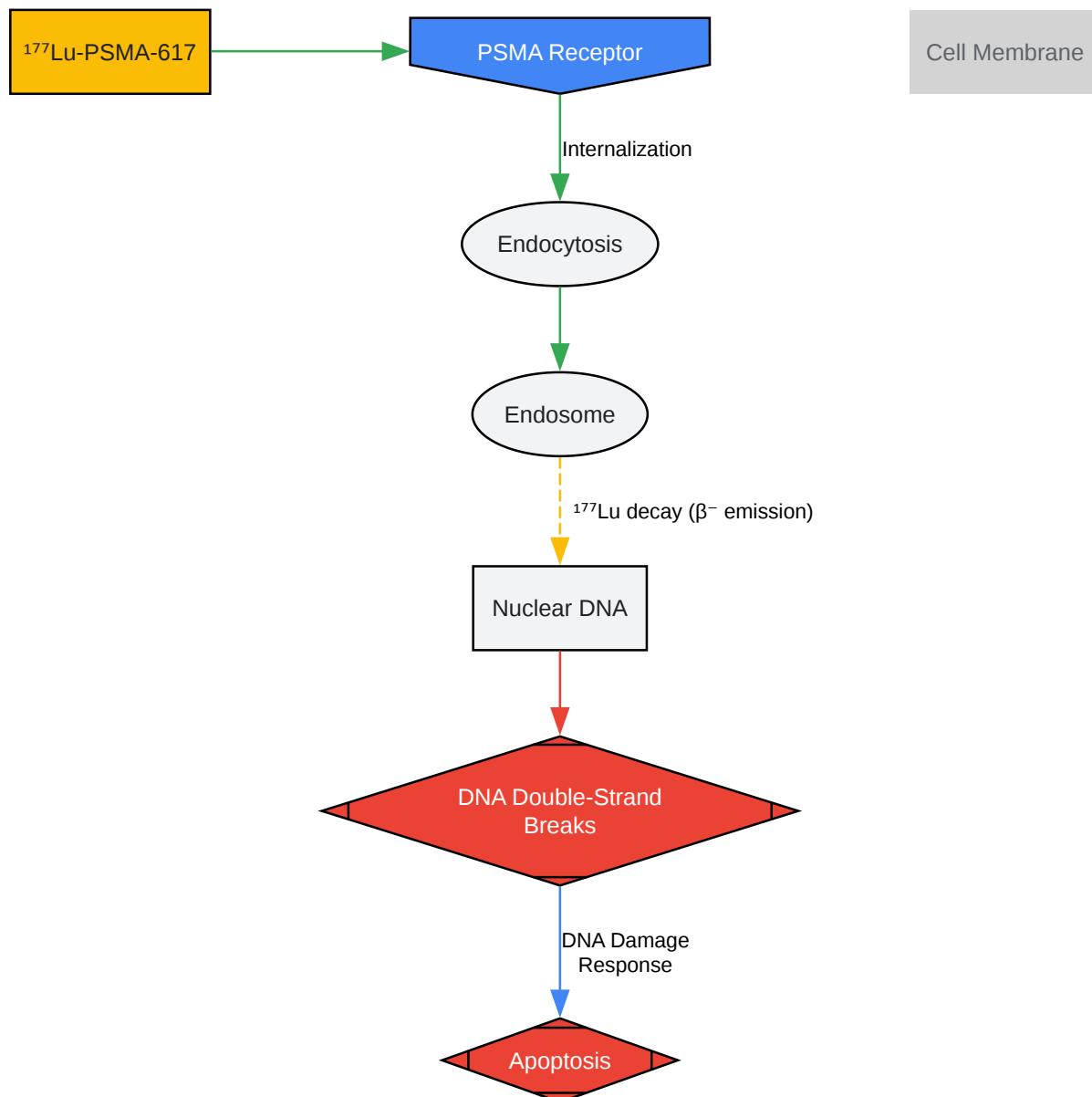
- Based on the scout dose findings, the therapeutic activity of ^{166}Ho microspheres is calculated and administered through a catheter positioned in the hepatic artery.

3. Post-treatment Dosimetry:

- SPECT/CT and/or MRI are performed post-therapy to confirm the distribution of the microspheres and calculate the absorbed radiation dose to the tumor and normal liver tissue.





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